

# C.I. Vat Violet 1 synonyms and alternative chemical names

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## Compound of Interest

Compound Name: C.I. Vat violet 1

Cat. No.: B1669113

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## An In-depth Technical Guide to C.I. Vat Violet 1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Vat Violet 1**, a synthetic vat dye belonging to the anthraquinone class. The document details its chemical identity, physicochemical properties, synthesis, and application in dyeing processes, with a focus on providing structured data and methodologies for research and development purposes.

## Chemical Identity and Synonyms

**C.I. Vat Violet 1** is a complex organic molecule widely known in the dye manufacturing and textile industries. For clarity and comprehensive identification, its various names and identifiers are listed below.

Table 1: Chemical Identification of **C.I. Vat Violet 1**

| Identifier Type                  | Value                                                                 |
|----------------------------------|-----------------------------------------------------------------------|
| C.I. Name                        | Vat Violet 1[1][2]                                                    |
| C.I. Number                      | 60010[2]                                                              |
| CAS Number                       | 1324-55-6[2][3]                                                       |
| Chemical Name                    | 5,14-Dichlorobenzo[rst]phenanthro[10,1,2-cde]pentaphene-9,18-dione[3] |
| Alternative Names                | Dichloroisoviolanthrone[3]                                            |
| Vat Brilliant Violet 2R[1][4]    |                                                                       |
| Cibanone Violet 2R[1]            |                                                                       |
| Anthramar Brilliant Violet 2R[1] |                                                                       |
| And many other trade names[3]    |                                                                       |
| Molecular Formula                | C <sub>34</sub> H <sub>14</sub> Cl <sub>2</sub> O <sub>2</sub> [2][3] |
| Molecular Weight                 | 525.38 g/mol [2][3]                                                   |
| InChI Key                        | KOTVVDDZWMCZBT-UHFFFAOYSA-N[3]                                        |

## Physicochemical Properties

The performance and application of **C.I. Vat Violet 1** are dictated by its physical and chemical properties. This section summarizes key quantitative and qualitative data.

Table 2: Physicochemical Properties of **C.I. Vat Violet 1**

| Property                                         | Value/Description                                                                                                                                                                                                                                                                 |
|--------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Appearance                                       | Purple-brown or blue-black powder[1]                                                                                                                                                                                                                                              |
| Solubility                                       | Insoluble in: Water, Ethanol, Acetone[1][5].<br>Slightly soluble in: Chloroform, o-Chlorophenol, Nitrobenzene, Pyridine, Toluene, Xylene, 1,2,3,4-Tetrahydronaphthalene[1][2]. Soluble in: Benzene[1][2].                                                                         |
| LogP (Octanol-Water Partition Coefficient)       | 8.70[3]                                                                                                                                                                                                                                                                           |
| Behavior in Concentrated Sulfuric Acid           | Forms a green solution, which upon dilution yields a purple precipitate[1][2].                                                                                                                                                                                                    |
| Behavior in Reducing Alkaline Solution (Vatting) | Forms a blue, water-soluble leuco form[1][2].                                                                                                                                                                                                                                     |
| Behavior in Reducing Acidic Solution             | Forms a red-light purple leuco form[2]                                                                                                                                                                                                                                            |
| Thermal Stability                                | Thermogravimetric analysis (TGA) indicates decomposition onset above 200°C[5]. The thermal decomposition of related structures involves the loss of adsorbed water at lower temperatures, followed by the decomposition of the organic structure at higher temperatures[6][7][8]. |

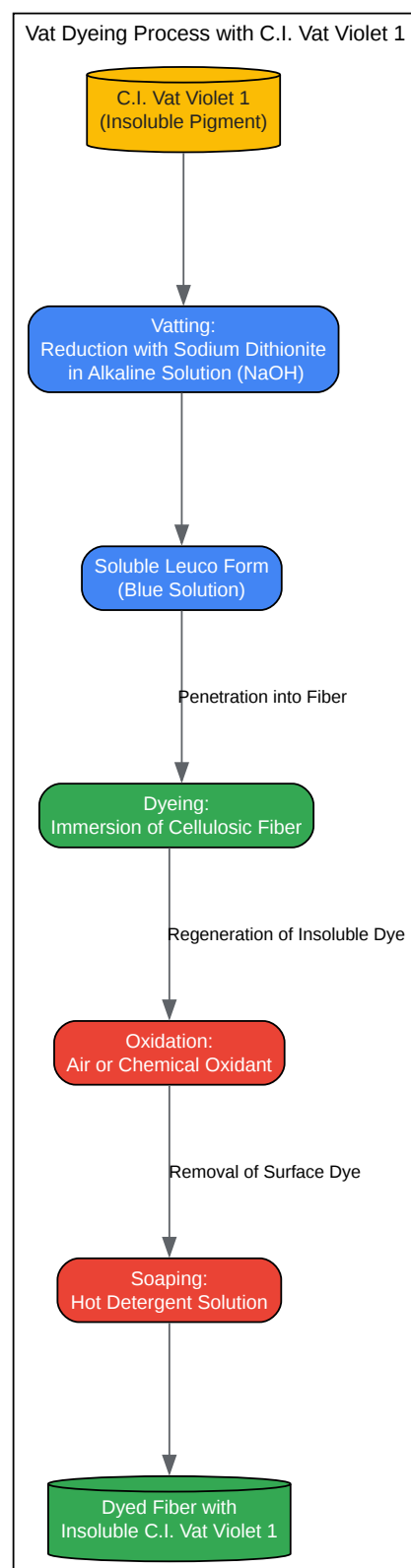
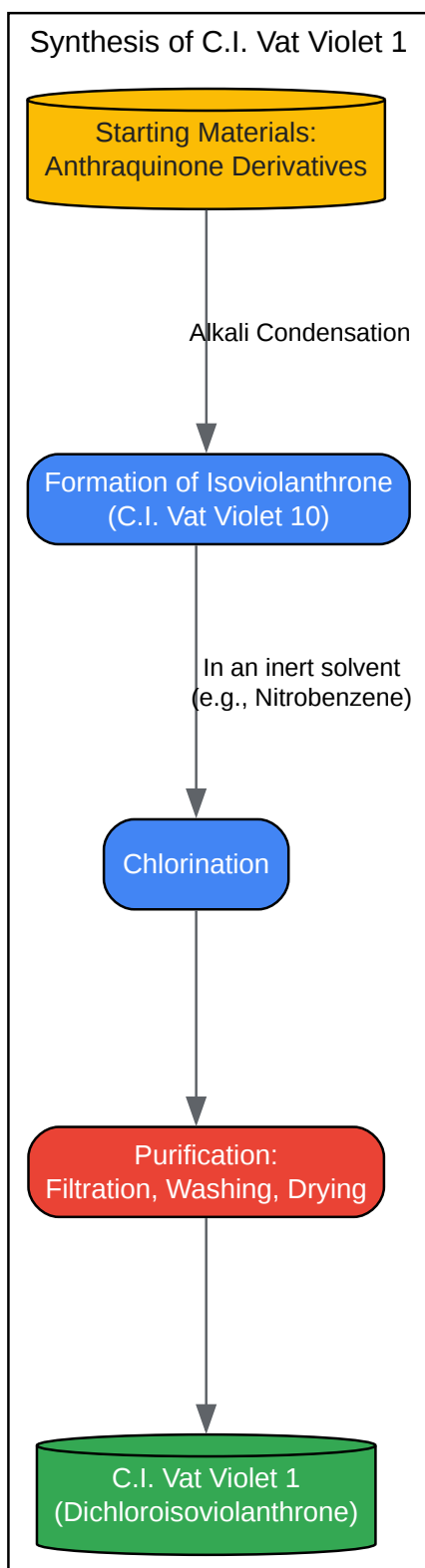
Table 3: Fastness Properties of **C.I. Vat Violet 1** on Cotton

| Fastness Test     | ISO Rating                    | AATCC Rating |
|-------------------|-------------------------------|--------------|
| Light Fastness    | 5-6[2]                        | 6-7[2]       |
| Washing (Soaping) | Fading: 4-5, Staining: 4-5[2] | -            |
| Ironing           | 2[2]                          | 2[2]         |
| Chlorine Bleach   | 5[2]                          | 3[2]         |
| Oxygen Bleach     | 4-5[2]                        | 5[2]         |
| Mercerized        | 4[2]                          | -            |

## Synthesis of C.I. Vat Violet 1

**C.I. Vat Violet 1** is synthesized through multi-step chemical reactions, typically involving the condensation of anthraquinone derivatives. A common manufacturing route involves the chlorination of isoviolanthrone (**C.I. Vat Violet 10**). The synthesis can be conceptually broken down into the formation of the isoviolanthrone backbone followed by chlorination.

## Logical Workflow for Synthesis



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